

Technical Guide: Synthesis of Aluminum Carbonate Under High-Pressure CO₂ Conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basaljel

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This technical guide provides a comprehensive overview of the synthesis of aluminum carbonate ($\text{Al}_2(\text{CO}_3)_3$), a compound historically considered too unstable to exist under normal conditions. Recent advancements in high-pressure synthesis have enabled the formation of stable, anhydrous aluminum carbonate, opening new avenues for research and potential applications. This document details the underlying chemistry of its instability, provides a protocol for its high-pressure synthesis, and presents relevant data for scientific and research purposes.

Introduction: The Challenge of Aluminum Carbonate

Aluminum carbonate, with the chemical formula $\text{Al}_2(\text{CO}_3)_3$, is a salt of the weak acid H_2CO_3 and the weak base $\text{Al}(\text{OH})_3$. For many years, its existence as a simple, stable compound was debated in the scientific community^{[1][2]}. Attempts to synthesize it through traditional aqueous precipitation methods invariably lead to the formation of aluminum hydroxide ($\text{Al}(\text{OH})_3$) and the release of carbon dioxide gas^{[3][4][5]}. This is due to the strong tendency of the aluminum ion (Al^{3+}) to hydrolyze in water.

However, a breakthrough in 2023 demonstrated that anhydrous aluminum carbonate can be synthesized by reacting aluminum oxide (Al_2O_3) with carbon dioxide (CO_2) under extremely high-pressure and high-temperature conditions. The resulting compound was found to be stable and could be recovered at ambient conditions, challenging the long-held view of its inherent instability^{[6][7]}. This guide focuses primarily on this novel high-pressure methodology.

Understanding the Instability at Ambient Conditions

The instability of aluminum carbonate in the presence of moisture stems from the high charge density of the aluminum cation (Al^{3+}). This small, highly charged ion strongly polarizes the electron cloud of the carbonate anion (CO_3^{2-}) and readily reacts with water (hydrolyzes). This process leads to the immediate decomposition into more stable products.

The key factors are:

- **Hydrolysis:** The Al^{3+} ion is highly acidic and reacts with water to form aluminum hydroxide, releasing protons which then react with the carbonate ions to form carbonic acid, which in turn decomposes to CO_2 and water.
- **Polarization:** The high charge density of Al^{3+} distorts the C-O bonds within the carbonate ion, weakening them and making the compound susceptible to decomposition.

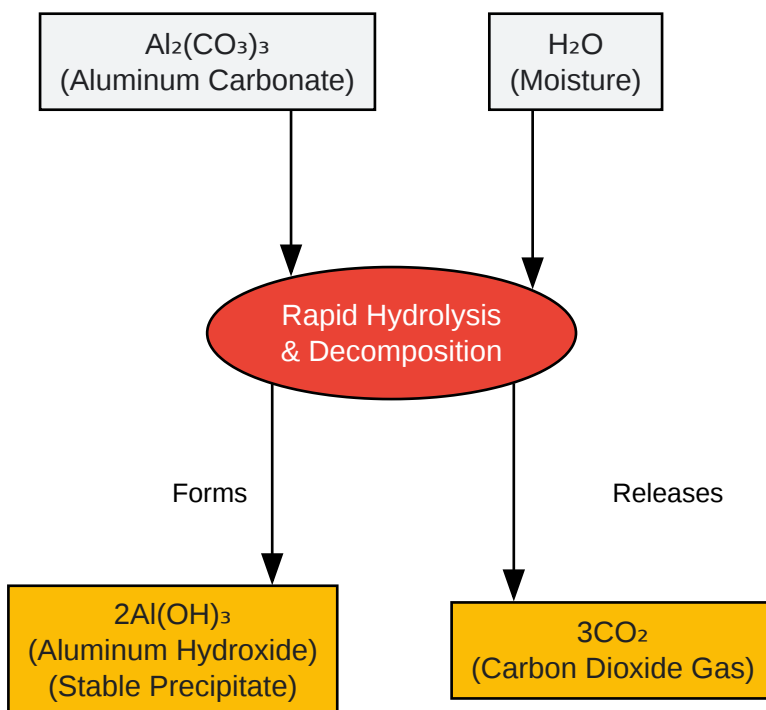


Diagram 1: Instability of Aluminum Carbonate at Ambient Conditions

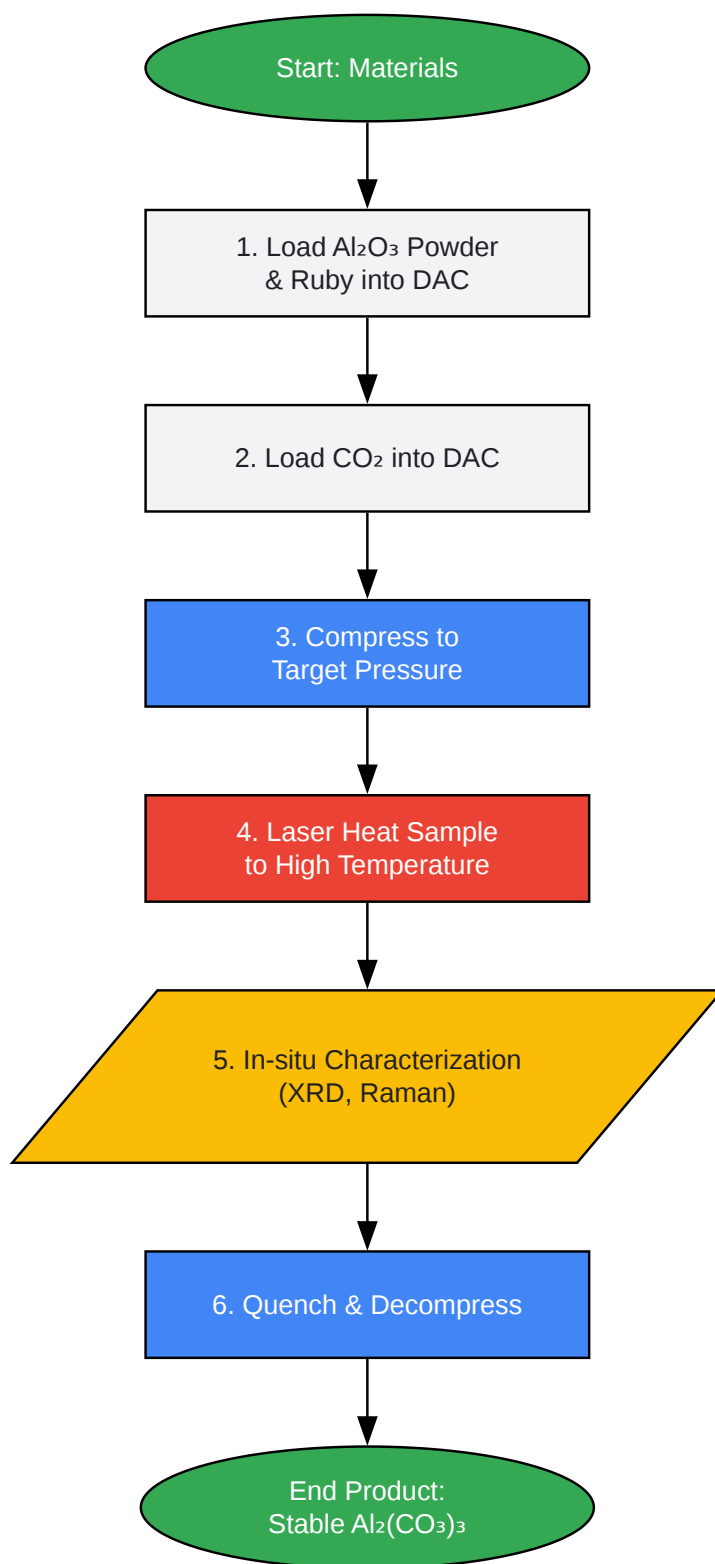


Diagram 2: High-Pressure Synthesis Workflow

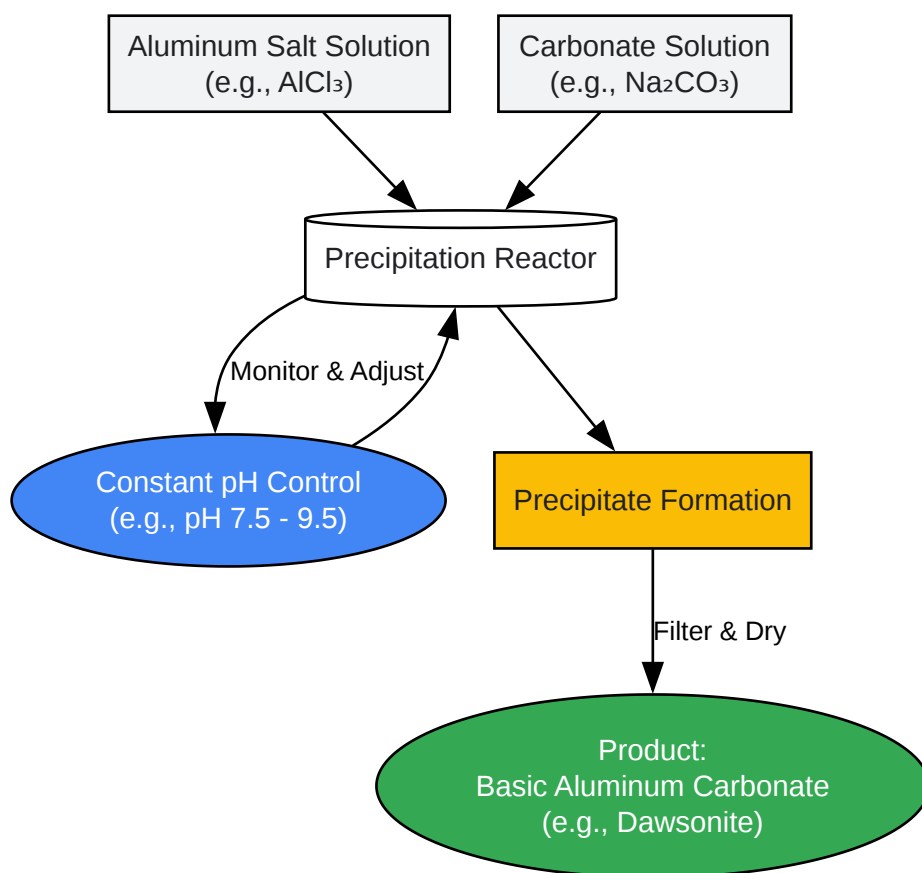


Diagram 3: Aqueous Synthesis of Basic Aluminum Carbonates

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